

The Chemical Architecture and Analytical Profiling of Scopoline Methobromide

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Compound of Interest

Compound Name: *Scopoline Methobromide*

CAS No.: *845870-40-8*

Cat. No.: *B1146111*

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Content Focus: Structural elucidation, kinetic formation pathways, and self-validating analytical protocols.

Introduction and Nomenclature Clarification

Scopoline methobromide (CAS 845870-40-8), formally recognized in pharmacopeial monographs as Tiotropium EP Impurity H, is a quaternary ammonium tropane alkaloid derivative^{[1][2]}. It is frequently misidentified in broader literature as methscopolamine bromide (CAS 155-41-9); however, the two are structurally distinct. While methscopolamine retains the intact esterified tropic acid moiety, **scopoline methobromide** is a degraded, ether-bridged tricyclic cation^{[2][3]}.

Understanding its molecular properties and formation kinetics is critical for pharmaceutical scientists tasked with the synthesis, purification, and regulatory control of anticholinergic bronchodilators like tiotropium bromide^{[4][5]}.

Structural Elucidation and Physicochemical Properties

The defining structural feature of **scopoline methobromide** is its rigid 2,5-methanofuro[3,2-b]pyrrole core[1][6]. Unlike its synthetic precursor, scopoline, which contains a highly reactive epoxide ring, scopoline features an intramolecular ether bridge. This bridge forms via the nucleophilic attack of the hydroxyl group on the epoxide during base-catalyzed degradation[5][7].

The nitrogen atom is quaternized with a methyl group, conferring a permanent positive charge that dictates its physicochemical behavior, including its high polarity, lack of volatility, and specific solubility profile[2].

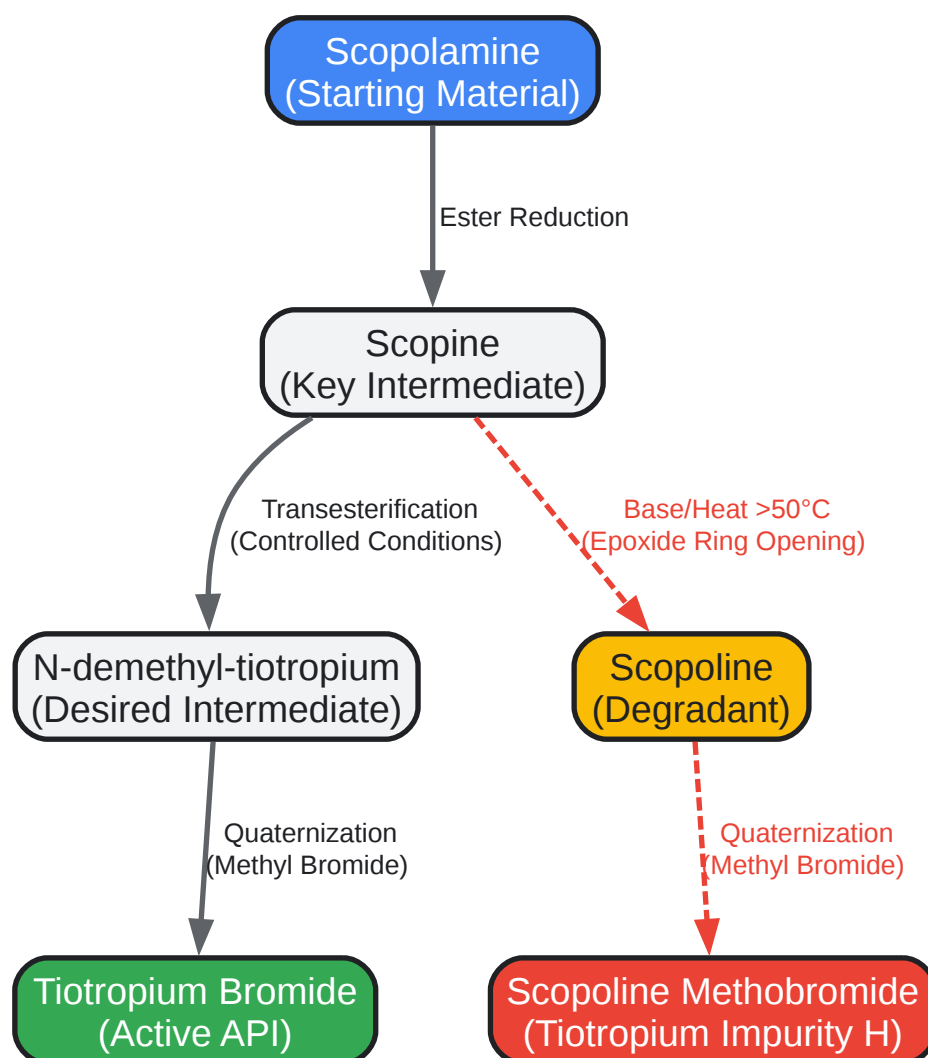
Table 1: Quantitative and Molecular Properties

Property	Value
Chemical Name	Scopoline Methobromide
Pharmacopeial Name	Tiotropium EP Impurity H
CAS Registry Number	845870-40-8
Molecular Formula	C ₉ H ₁₆ BrNO ₂
Molecular Weight	250.13 g/mol (Bromide salt) / 170.23 g/mol (Free cation)
Structural Class	Quaternary Ammonium Tropane Alkaloid Derivative
Key Structural Motif	2,5-methanofuro[3,2-b]pyrrole core (Ether bridge)
Solubility Profile	Slightly soluble in Water, Methanol, and DMSO

Mechanistic Pathway of Formation (Synthesis & Degradation)

In the industrial synthesis of tiotropium bromide, scopolamine is reacted with methyl-di(2-thienyl)glycolate via transesterification to form N-demethyl-tiotropium[3][8]. This step strictly requires basic conditions.

If the reaction temperature exceeds 50°C, or if the base concentration is poorly controlled, the epoxide ring of scopolamine undergoes an irreversible intramolecular ring-opening to yield scopoline[5]. During the subsequent quaternization step with methyl bromide (MeBr), both the desired N-demethyl-tiotropium and the scopoline impurity are methylated. This parallel quaternization traps the degradant as **scopoline methobromide** (Impurity H) within the final drug substance[7][8].



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Fig 1: Mechanistic pathway of Tiotropium Bromide synthesis and the formation of Impurity H.

Analytical Methodologies: LC-MS/MS Quantification Protocol

Because **scopoline methobromide** shares the quaternary ammonium pharmacophore of tiotropium, regulatory bodies (ICH Q3A) mandate its control to levels below 0.15% in the final active pharmaceutical ingredient (API) to ensure patient safety[2][4].

Below is a self-validating Hydrophilic Interaction Liquid Chromatography (HILIC) protocol designed to quantify Impurity H at trace levels.

Step 1: Sample Preparation & Matrix Stabilization

- Action: Dissolve 10 mg of Tiotropium Bromide API in 10 mL of Acetonitrile/Water (80:20, v/v) containing 0.1% Formic Acid and 10 ng/mL of an isotopically labeled internal standard (**Scopoline Methobromide-D3**)[9].
- Causality: Quaternary ammoniums are highly polar and prone to secondary electrostatic interactions with glassware. The acidic, high-organic diluent maintains the analytes in solution while matching the initial conditions of the HILIC mobile phase to prevent peak distortion (solvent effects).

Step 2: Chromatographic Separation (HILIC)

- Action: Inject 2 µL onto an Amide-HILIC column (100 x 2.1 mm, 1.7 µm).
 - Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 90% B to 50% B over 8 minutes.
- Causality: Traditional Reversed-Phase (C18) columns fail to retain permanently charged polar cations, resulting in co-elution at the void volume. HILIC leverages a water-enriched layer on the stationary phase, retaining the quaternary amines via hydrophilic partitioning and electrostatic interactions, successfully separating Impurity H from the massive API peak.

Step 3: ESI-MS/MS Detection

- Action: Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) Multiple Reaction Monitoring (MRM) mode.
 - Tiotropium:m/z 392.1 → 152.1
 - Impurity H:m/z 170.1 → 110.1
- Causality: Because the analytes are pre-formed cations (quaternary salts), they do not require protonation in the source. ESI+ provides exceptional sensitivity. Monitoring specific fragmentation transitions guarantees that isobaric matrix interferences do not produce false positives.

Step 4: Self-Validating System Suitability (SST)

- Action: Before sequence acquisition, inject a resolution standard containing 0.15% Impurity H and 100% API. The resolution (Rs) must be ≥ 2.5 , and the signal-to-noise (S/N) for Impurity H must be ≥ 10 .
- Causality: This continuous feedback loop proves the system's resolving power is intact and the detector's sensitivity is sufficient to enforce regulatory limits before any real sample data is accepted. The D3-internal standard self-corrects for any ionization suppression caused by the co-eluting API matrix[9].

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